

# Safeguarding Your Research: A Comprehensive Guide to Handling Solvent Red 135

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Solvent Red 135

Cat. No.: B034295

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for the handling of **Solvent Red 135**, a synthetic organic compound used in various industrial applications. Adherence to these procedures is critical to minimize risks and ensure proper disposal.

## Personal Protective Equipment (PPE)

When handling **Solvent Red 135**, a comprehensive approach to personal protection is necessary to prevent contact and inhalation. The following personal protective equipment is recommended.<sup>[1]</sup>

### Eye and Face Protection:

- Wear appropriate protective eyeglasses or chemical safety goggles.<sup>[1]</sup> If there is a risk of splashing, a face shield should be used in addition to goggles.

### Skin Protection:

- **Gloves:** Wear appropriate protective gloves to prevent skin exposure.<sup>[1]</sup> Butyl rubber gloves are a recommended option for handling solvents.<sup>[2]</sup>
- **Protective Clothing:** Wear appropriate protective clothing to minimize skin contact.<sup>[1]</sup> This may include a lab coat, apron, or coveralls. For extensive handling, impervious clothing is

recommended.[2][3]

#### Respiratory Protection:

- Use of an approved respirator is necessary when handling the powder form to avoid inhalation of dust particles.[1] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[3]

## Safety and Handling Procedures

Proper handling procedures are crucial to prevent accidents and exposure.

#### Engineering Controls:

- Always handle **Solvent Red 135** in a well-ventilated place.[3][4]
- Use a chemical fume hood for all operations that may generate dust or vapors.[1]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[1]

#### Handling Practices:

- Avoid contact with skin and eyes.[3][4]
- Avoid the formation and inhalation of dust and aerosols.[3][4]
- Wash hands thoroughly after handling the substance.[1]
- Remove and wash contaminated clothing before reuse.[1]

## Physical and Chemical Properties

Understanding the physical and chemical properties of **Solvent Red 135** is essential for safe handling and storage.

Property	Value
Appearance	Red powder
Odor	Odorless
Melting Point	308 - 310 °C[3][4]
Boiling Point	646.3°C at 760 mmHg[4]
Flash Point	344.6°C[4]
Solubility in water	< 0 g/L (at 20 °C, pH 6.7)[3][4]
Log Pow	7.1 (at 25 °C)[3][4]
Vapor Pressure	1.37E-16 mmHg at 25°C[4]
Molecular Formula	C18H6Cl4N2O[1]
Molecular Weight	408.06 g/mol [1]

## Spill and Disposal Plan

In the event of a spill or for routine disposal, the following procedures should be followed.

### Spill Response:

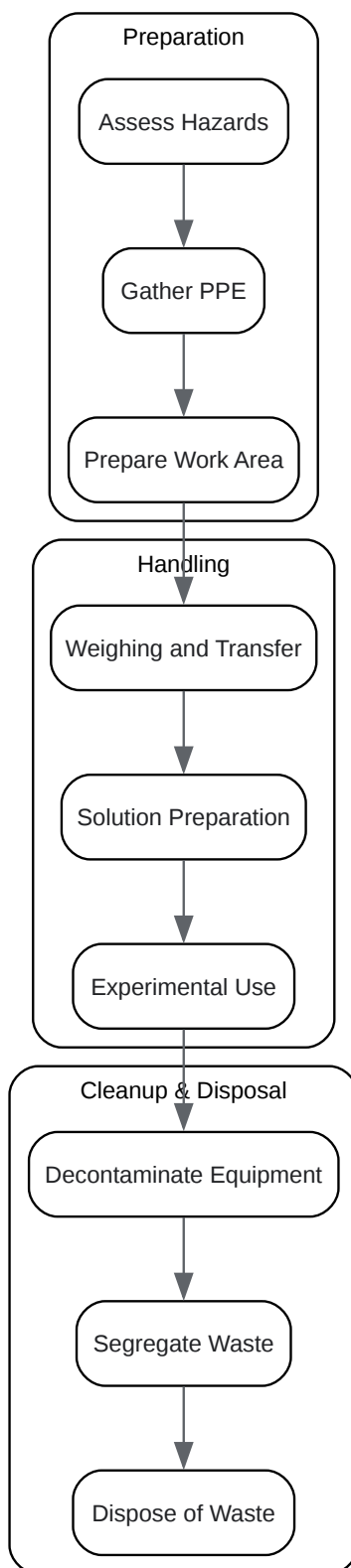
- Evacuate and Ventilate: Evacuate personnel from the immediate spill area and ensure adequate ventilation.[3][4]
- Control Ignition Sources: Remove all sources of ignition from the area.[3][4]
- Containment and Cleanup:
  - Wear appropriate personal protective equipment as outlined above.[1]
  - For solid spills, carefully sweep or vacuum the material and place it into a suitable, labeled disposal container.[1] Avoid generating dust.[1]
- Decontamination: Clean the spill area thoroughly with soap and water.[1]

Disposal:

- All waste containing **Solvent Red 135** must be treated as hazardous waste.
- Place waste material in a suitable, tightly-capped, and properly labeled container.[\[5\]](#)
- Waste generators must consult and comply with all applicable state and local hazardous waste regulations to ensure complete and accurate classification and disposal.[\[1\]](#)

## Experimental Workflow for Handling Solvent Red 135

The following diagram outlines the standard workflow for safely handling **Solvent Red 135** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Solvent Red 135**.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)